

Safe Disposal of Ivaltinostat: A Procedural Guide for Laboratory Professionals

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For Immediate Reference: **Ivaltinostat** is classified as harmful if swallowed and very toxic to aquatic life with long-lasting effects. Proper disposal is crucial to prevent environmental contamination and ensure personnel safety.[1]

This document provides essential safety and logistical information for the proper disposal of **Ivaltinostat**, a potent pan-HDAC inhibitor used in research and drug development. Adherence to these procedures is critical for maintaining a safe laboratory environment and complying with hazardous waste regulations.

Hazard Identification and Safety Precautions

Before handling or disposing of **Ivaltinostat**, it is imperative to be familiar with its hazard profile.



Hazard Classification	Description	Precautionary Statement
Acute Oral Toxicity	Category 4: Harmful if swallowed.	P264: Wash skin thoroughly after handling. P270: Do not eat, drink or smoke when using this product. P301 + P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell. P330: Rinse mouth.
Acute Aquatic Toxicity	Category 1: Very toxic to aquatic life.	P273: Avoid release to the environment.
Chronic Aquatic Toxicity	Category 1: Very toxic to aquatic life with long lasting effects.	P391: Collect spillage.

Source: Ivaltinostat Formic Safety Data Sheet[1]

Personal Protective Equipment (PPE): When handling **Ivaltinostat**, including during disposal, the following PPE is mandatory:

- Eye Protection: Safety goggles with side-shields.[1]
- Hand Protection: Protective gloves (double chemotherapy gloves are recommended for handling cytotoxic agents).[1][2]
- Body Protection: Impervious clothing, such as a solid-front barrier gown.[1][2]
- Respiratory Protection: A suitable respirator should be used when handling the powder form or if there is a risk of aerosol formation.[1]

Disposal Procedures: A Step-by-Step Guide

The primary directive for **Ivaltinostat** waste is to dispose of contents and containers to an approved waste disposal plant.[1] Do not dispose of **Ivaltinostat** down the drain or in regular trash.



1. Waste Segregation:

Proper segregation of **Ivaltinostat** waste is the first and most critical step. **Ivaltinostat** is considered a hazardous, cytotoxic drug, and its waste must be kept separate from other laboratory waste streams.[2][3]

- Bulk Ivaltinostat Waste: This includes unused or expired Ivaltinostat powder, stock solutions, and any grossly contaminated materials. This waste must be collected in a designated, leak-proof, and clearly labeled hazardous waste container.[2] It is often recommended to use special black RCRA (Resource Conservation and Recovery Act) containers for this purpose.[2]
- Trace Ivaltinostat Waste: This includes items with minimal residual contamination, such as
 empty vials, used syringes (with no visible liquid), contaminated gloves, bench paper, and
 other disposable labware.[2] This waste should be disposed of in a designated yellow
 "Trace" waste container.[2]

2. Container Management:

- All waste containers must be properly labeled with "Hazardous Waste" and the specific chemical name, "Ivaltinostat."[2]
- Keep containers tightly sealed when not in use.[1]
- Store waste containers in a cool, well-ventilated area, away from direct sunlight and sources
 of ignition.[1]

3. Disposal of Sharps:

- Syringes and needles used for preparing or administering Ivaltinostat solutions require careful handling.
- Empty Syringes: If a syringe is completely empty with no visible residual drug, it can be
 placed directly into a red sharps container.[2]
- Syringes with Residual Drug: If a syringe contains any amount of **Ivaltinostat** solution, even as little as 0.1 ml, it must be disposed of as bulk hazardous chemical waste in the



designated black container. Do not place it in a sharps container.[2]

- Needles: Do not recap needles.[2] Dispose of them in a puncture-resistant sharps container.
- 4. Spill Management:

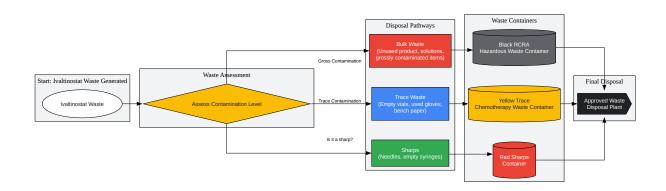
In the event of an Ivaltinostat spill:

- Evacuate and restrict access to the spill area.
- Wear full PPE, including respiratory protection.
- Absorb the spill with an inert material (e.g., vermiculite, dry sand).
- Carefully collect the absorbed material and any contaminated debris into a designated hazardous waste container.
- Clean the spill area with a suitable decontamination solution (refer to your institution's specific protocols).
- Dispose of all cleanup materials as hazardous waste.

Logical Workflow for Ivaltinostat Disposal

The following diagram illustrates the decision-making process for the proper disposal of **Ivaltinostat** waste.





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Caption: Ivaltinostat Waste Disposal Workflow.

Experimental Protocols

While specific chemical deactivation protocols for **Ivaltinostat** are not readily available in the provided search results, the standard and mandated procedure is disposal via an approved hazardous waste management facility.[1] Chemical deactivation of cytotoxic drugs can be complex and is not a universally accepted method for all agents.[2] Therefore, laboratories should not attempt to neutralize **Ivaltinostat** waste unless a validated protocol is provided by the manufacturer or a certified waste disposal partner. The recommended and safest protocol is the segregation and containment procedure outlined above.



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References

- 1. Ivaltinostat formic|MSDS [dcchemicals.com]
- 2. web.uri.edu [web.uri.edu]
- 3. 188-Safe handling and waste management of hazardous drugs | eviQ [eviq.org.au]
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